

# Propargyl Iodide: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Propargyl iodide*

CAS No.: 659-86-9

Cat. No.: B14754630

[Get Quote](#)

For Immediate Release

This technical whitepaper provides an in-depth overview of **propargyl iodide**, a versatile reagent in organic synthesis, with a focus on its chemical properties, synthesis, and applications in drug development and research. This guide is intended for researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Properties

**Propargyl iodide**, a valuable building block in organic synthesis, is a colorless liquid with a pungent odor.<sup>[1]</sup> It is soluble in organic solvents and plays a crucial role in the preparation of various pharmaceuticals and agrochemicals.<sup>[1]</sup>

CAS Number: 659-86-9<sup>[2]</sup><sup>[3]</sup>

Synonyms: 1-Iodo-2-propyne, 3-Iodo-1-propyne, 3-Iodopropyne, 3-iodoprop-1-yne.<sup>[4]</sup>

## Quantitative Data

The physical and spectral properties of **propargyl iodide** are summarized in the tables below.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	$C_3H_3I$ [2][3]
Molecular Weight	165.96 g/mol [3][4]
Boiling Point	115.98°C (rough estimate)
Density	2.0580 g/cm <sup>3</sup> (rough estimate)
Flash Point	45.3°C
Refractive Index	1.5780 (estimate)

Table 2: <sup>1</sup>H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Assignment
3.523	t	-CH <sub>2</sub> I
2.193	t	≡C-H

Table 3: FT-IR Spectral Data

Peak (cm <sup>-1</sup> )	Functional Group
3300-3250	≡C-H stretch
2120-2100	-C≡C- stretch
1450-1400	-CH <sub>2</sub> - bend
600-500	C-I stretch

Table 4: Mass Spectrometry Data

m/z	Interpretation
166	[M] <sup>+</sup> (Molecular Ion)[4]
39	[C <sub>3</sub> H <sub>3</sub> ] <sup>+</sup> (Propargyl cation)[4]
38	[C <sub>3</sub> H <sub>2</sub> ] <sup>+</sup>

## Synthesis of Propargyl Iodide

**Propargyl iodide** is commonly synthesized from propargyl alcohol. One established method involves the use of triphenylphosphine and iodine.

### Experimental Protocol: Synthesis from Propargyl Alcohol

This protocol outlines the regioselective conversion of a primary alcohol to an iodide using triphenylphosphine and iodine.[5]

Materials:

- Propargyl alcohol
- Triphenylphosphine
- Iodine
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Procedure:

- Dissolve propargyl alcohol and triphenylphosphine in dichloromethane in a round-bottom flask.
- Cool the solution in an ice bath.

- Slowly add a solution of iodine in dichloromethane to the cooled mixture with stirring.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Quench the reaction by adding saturated aqueous NaHCO<sub>3</sub> solution.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO<sub>4</sub>.
- Filter and concentrate the solution under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **propargyl iodide**.

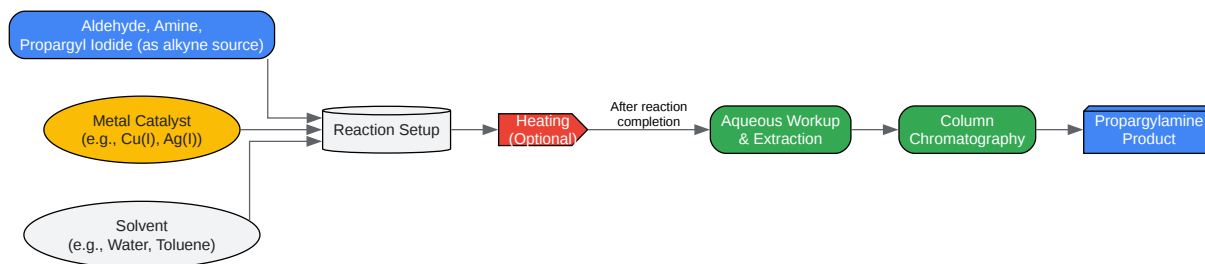
## Applications in Organic Synthesis

**Propargyl iodide** is a key reagent in various organic transformations, most notably in the A<sup>3</sup> (Aldehyde-Alkyne-Amine) coupling reaction to synthesize propargylamines. Propargylamines are important structural motifs in many biologically active compounds and are considered valuable intermediates in the synthesis of nitrogen-containing heterocycles.

## The A<sup>3</sup> Coupling Reaction

The A<sup>3</sup> coupling is a one-pot, three-component reaction between an aldehyde, a terminal alkyne, and an amine, typically catalyzed by a metal salt.<sup>[6][7]</sup> This reaction is highly atom-economical and allows for the efficient construction of propargylamines.<sup>[6]</sup>

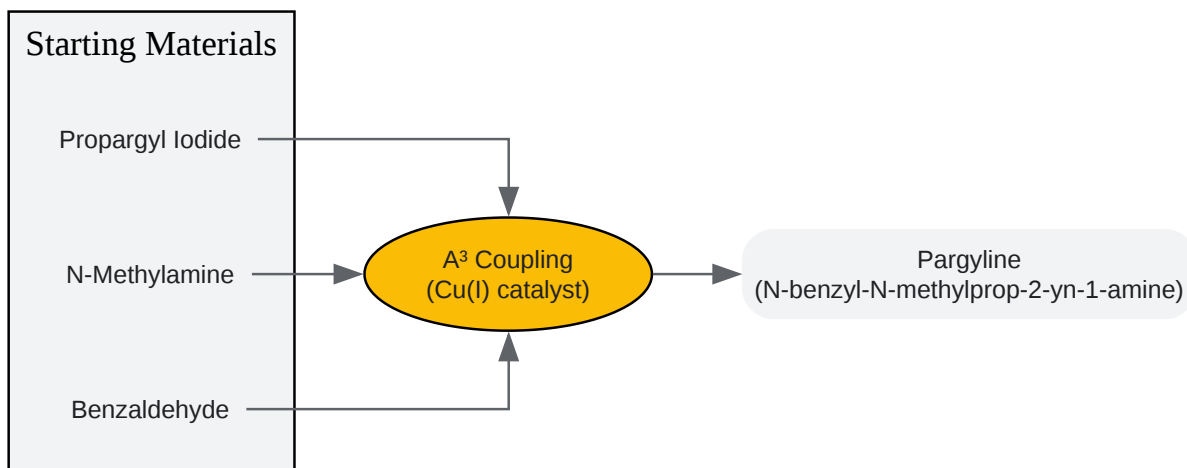
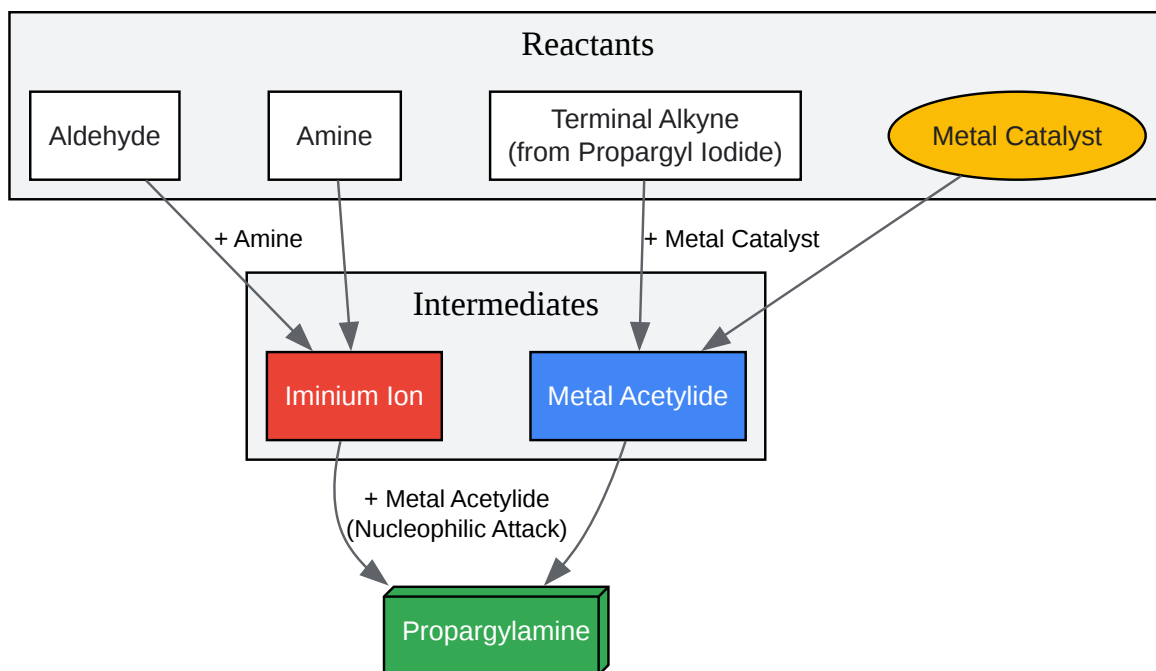
Workflow for a Typical A<sup>3</sup> Coupling Reaction



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the A<sup>3</sup> coupling reaction.

**Mechanism of the A<sup>3</sup> Coupling Reaction** The reaction mechanism generally involves the formation of a metal acetylide from the terminal alkyne and the in-situ formation of an iminium ion from the aldehyde and amine. The nucleophilic attack of the acetylide on the iminium ion yields the propargylamine product.<sup>[7][8]</sup>



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Propargyl iodide\(659-86-9\) 1H NMR \[m.chemicalbook.com\]](#)
- [2. 1-Propyne, 3-iodo- \[webbook.nist.gov\]](#)
- [3. Propargyl iodide CAS#: 659-86-9 \[m.chemicalbook.com\]](#)
- [4. 1-Propyne, 3-iodo- | C3H3I | CID 136471 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Regioselective Conversion of Primary Alcohols into Iodides in Unprotected Methyl Furanosides and Pyranosides \[organic-chemistry.org\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. A3 coupling reaction - Wikipedia \[en.wikipedia.org\]](#)
- [8. The Asymmetric A3\(Aldehyde–Alkyne–Amine\) Coupling: Highly Enantioselective Access to Propargylamines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Propargyl Iodide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14754630/docs#propargyl-iodide-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b14754630/docs#propargyl-iodide-a-comprehensive-technical-guide-for-researchers)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)